

Essential Safety and Handling Guidance for Solangepras (CVN424)

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Compound of Interest

Compound Name: Solangepras

Cat. No.: B7358322

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Researchers, scientists, and drug development professionals handling **Solangepras** (also known as CVN424), an orally active and selective GPR6 inverse agonist, must adhere to stringent safety protocols to minimize exposure and ensure a safe laboratory environment.^[1] Although a specific Material Safety Data Sheet (MSDS) for **Solangepras** is not publicly available, the following guidelines are based on standard laboratory practices for handling potent, small-molecule compounds intended for neurological research.

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is the first line of defense against chemical exposure. The minimum required PPE for handling **Solangepras** includes:

- **Eye Protection:** Chemical safety goggles or a face shield should be worn at all times to protect against splashes or airborne particles.
- **Hand Protection:** Chemical-resistant gloves (e.g., nitrile) are mandatory. Gloves should be inspected for integrity before each use and changed frequently, especially if contamination is suspected.
- **Body Protection:** A laboratory coat or gown is required to protect street clothing and skin from contamination.
- **Respiratory Protection:** While general handling in a well-ventilated area may not require respiratory protection, a fitted N95 respirator or higher is recommended when working with

the powdered form of the compound or when there is a risk of aerosolization.

Operational Plan: From Receipt to Disposal

A clear operational plan ensures that **Solangepras** is handled safely and effectively throughout its lifecycle in the laboratory.

1. Receiving and Storage:

- Upon receipt, inspect the container for any damage or leaks.
- **Solangepras** should be stored in a cool, dry, and well-ventilated area, away from incompatible materials.
- For long-term storage, follow the manufacturer's recommendations, which may include refrigeration or freezing.

2. Preparation and Handling:

- All handling of **Solangepras** powder should be conducted in a designated area, preferably within a chemical fume hood or a powder containment hood, to minimize inhalation exposure.
- Use dedicated equipment (spatulas, weighing paper, etc.) for handling the compound to prevent cross-contamination.
- When preparing solutions, add the solid to the solvent slowly to avoid splashing.

3. Spill Management:

- In the event of a spill, evacuate the immediate area and restrict access.
- Wear appropriate PPE, including respiratory protection, before attempting to clean the spill.
- For small powder spills, gently cover with an absorbent material and carefully collect it into a sealed container for disposal.

- For liquid spills, absorb with an inert material (e.g., vermiculite, sand) and place in a sealed container.
- Ventilate the area and decontaminate the spill surface with an appropriate solvent.

Disposal Plan

All waste containing **Solangepras**, including empty containers, contaminated PPE, and spill cleanup materials, must be treated as hazardous chemical waste.

- Segregation: Do not mix **Solangepras** waste with other waste streams.
- Labeling: All waste containers must be clearly labeled with "Hazardous Waste" and the chemical name "**Solangepras**."
- Disposal: Dispose of the waste through a licensed hazardous waste disposal company, following all local, state, and federal regulations.

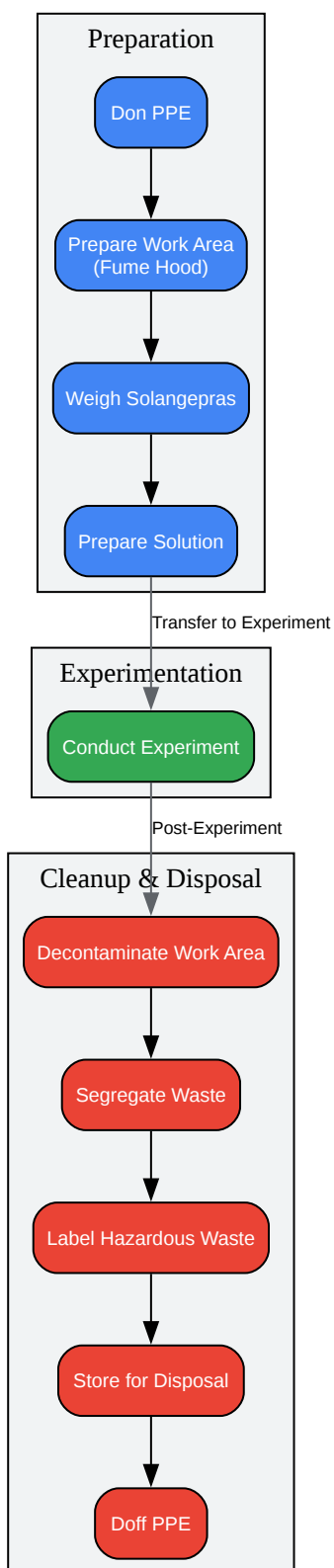
Chemical and Physical Data

Proper identification and understanding of the compound's properties are crucial for safe handling.

Identifier	Value
IUPAC Name	1-[2-[4-(2,4-difluorophenoxy)piperidin-1-yl]-3-[[[(3R)-oxolan-3-yl]amino]-7,8-dihydro-5H-pyrido[3,4-b]pyrazin-6-yl]ethanone[2]
CAS Number	2254706-21-1[2]
Molecular Formula	C ₂₄ H ₂₉ F ₂ N ₅ O ₃ [2]
Molar Mass	473.525 g·mol ⁻¹ [2]

Experimental Workflow for Handling Solangepras

The following diagram outlines the standard workflow for handling **Solangepras** in a laboratory setting, from initial preparation to final disposal.



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Standard Laboratory Workflow for Handling **Solangepras**.

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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. Solangepras - Wikipedia [en.wikipedia.org]
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